

Safeguarding Your Laboratory: Proper Disposal of Ethyl Octanoate-d15

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Compound of Interest

Compound Name: Ethyl octanoate-d15

Cat. No.: B569263

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For researchers and professionals in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring a safe and compliant laboratory environment. This guide provides essential, step-by-step procedures for the safe disposal of **ethyl octanoate-d15** (CAS: 1219798-38-5), a deuterated form of ethyl octanoate. Adherence to these guidelines is critical for minimizing environmental impact and protecting laboratory personnel.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is crucial to handle **ethyl octanoate-d15** with appropriate safety measures. This compound is a combustible liquid and can cause skin and eye irritation.^[1] Always operate in a well-ventilated area, preferably within a chemical fume hood, to minimize the risk of inhalation.

Personal Protective Equipment (PPE) is mandatory:

- Eye Protection: Wear safety goggles or a face shield.^[1]
- Hand Protection: Use chemical-resistant gloves.^[1]
- Body Protection: A laboratory coat or impervious clothing is required.^[1]

Quantitative Data for Safe Handling

The following table summarizes key quantitative data for **ethyl octanoate-d15**, critical for its safe handling and disposal.

Property	Value	Source
CAS Number	1219798-38-5	[1]
Molecular Formula	C ₁₀ H ₅ D ₁₅ O ₂	
Physical State	Liquid	
Flash Point	75 °C (167 °F)	
Boiling Point	206 - 208 °C (403 - 406 °F)	
Density	0.867 g/cm ³	
Water Solubility	0.07 g/L	

Step-by-Step Disposal Protocol

The primary method for the disposal of **ethyl octanoate-d15** is through a licensed professional waste disposal service. Do not discharge this chemical into drains or the environment.

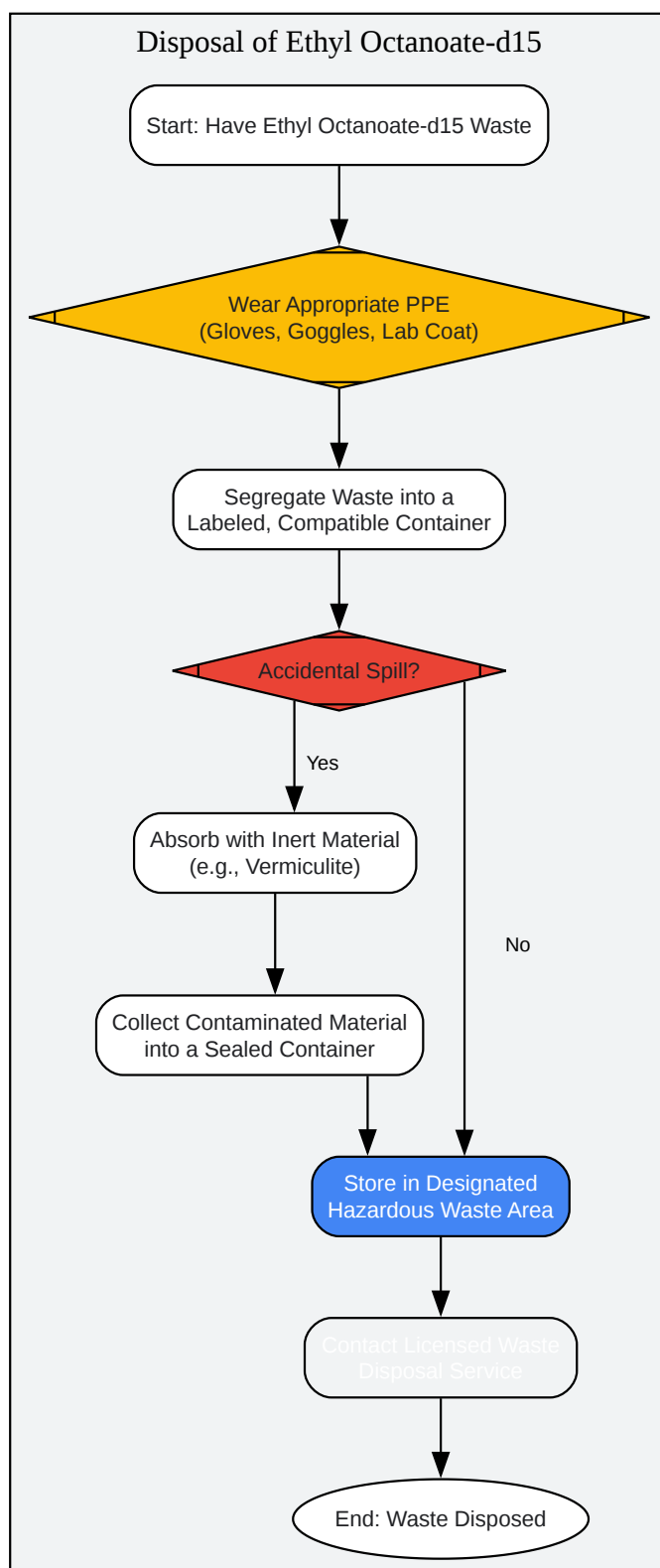
Experimental Protocol for Waste Collection and Disposal:

- Segregation: Collect waste **ethyl octanoate-d15** and any materials contaminated with it (e.g., pipette tips, absorbent materials) in a designated, leak-proof, and clearly labeled waste container. Ensure the container is compatible with organic compounds.
- Labeling: The waste container must be clearly labeled as "Hazardous Waste" and include the full chemical name "**Ethyl octanoate-d15**," its CAS number (1219798-38-5), and an indication of the approximate volume.
- Storage: Store the sealed hazardous waste container in a designated, well-ventilated, and secure waste accumulation area, away from sources of ignition.
- Professional Disposal: Arrange for the collection of the hazardous waste by a licensed professional waste disposal service. Provide the service with a complete list of the waste contents.

In the event of a spill, absorb the material with an inert substance like vermiculite or sand. The contaminated absorbent material should then be collected into a sealed container and disposed of as hazardous waste.

Disposal Workflow

The following diagram illustrates the decision-making process and workflow for the proper disposal of **ethyl octanoate-d15**.



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Caption: Workflow for the safe disposal of **ethyl octanoate-d15**.

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References

- 1. cdnisotopes.com [cdnisotopes.com]
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